

# Preparation of Trilaciclib Hydrochloride Stock Solution for Research

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## Compound of Interest

Compound Name: *Trilaciclib hydrochloride*

Cat. No.: *B560558*

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## Application Notes and Protocols

## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of **Trilaciclib hydrochloride** stock solutions for research purposes. Trilaciclib is a potent and selective inhibitor of cyclin-dependent kinase 4 (CDK4) and cyclin-dependent kinase 6 (CDK6). [1][2][3][4][5] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in preclinical research.

## Chemical and Physical Properties

**Trilaciclib hydrochloride** is the dihydrochloride salt of Trilaciclib. [1][6][7] It is a yellow crystalline solid. [8] A summary of its key chemical properties is presented in Table 1.

Property	Value	Reference
Chemical Name	7',8'-dihydro-2'-[[5-(4-methyl-1-piperazinyl)-2-pyridinyl]amino]-spiro[cyclohexane-1,9'(6'H)-pyrazino[1',2':1,5]pyrrolo[2,3-d]pyrimidin]-6'-one, dihydrochloride	[1]
Synonyms	G1T28, Cosela	[1][9]
Molecular Formula	C <sub>24</sub> H <sub>30</sub> N <sub>8</sub> O · 2HCl	[1][2]
Molecular Weight	519.5 g/mol	[1][6][7]
CAS Number	1977495-97-8	[1][2][9]

## Solubility Data

The solubility of **Trilaciclib hydrochloride** is a critical factor in the preparation of stock solutions. It is sparingly soluble in aqueous solutions at neutral pH but its solubility can be increased by adjusting the pH. The compound is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO). A summary of solubility data is provided in Table 2.

Solvent	Solubility	Reference
DMSO	≥ 1.3 mg/mL (≥ 2.5 mM)	[10]
Water	25 mg/mL (48.12 mM)	[10]
Note: Requires sonication and pH adjustment to 2 with HCl.	[8]	
Ethanol	Slightly soluble / Insoluble	[1][2][10]
PBS (pH 7.2)	Slightly soluble	[1][2]

For most in vitro research applications, DMSO is the recommended solvent for preparing a high-concentration primary stock solution.

## Experimental Protocols

### Materials and Equipment

- **Trilaciclib hydrochloride** powder
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### Preparation of a 10 mM Trilaciclib Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for cell-based assays.

- **Pre-weighing Preparation:** Before opening, bring the vial of **Trilaciclib hydrochloride** powder to room temperature to prevent condensation.
- **Weighing:** Accurately weigh out a desired amount of **Trilaciclib hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.195 mg of the compound.
  - **Calculation:**
    - Molecular Weight (MW) = 519.5 g/mol
    - Desired Concentration (C) = 10 mM = 0.01 mol/L
    - Desired Volume (V) = 1 mL = 0.001 L

- $\text{Mass (m)} = C \times V \times \text{MW} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 519.5 \text{ g/mol} = 0.005195 \text{ g} = 5.195 \text{ mg}$
- Dissolution: Add the weighed powder to a sterile tube. Add the calculated volume of anhydrous DMSO to the tube. For 5.195 mg, add 1 mL of DMSO.
- Mixing: Cap the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.

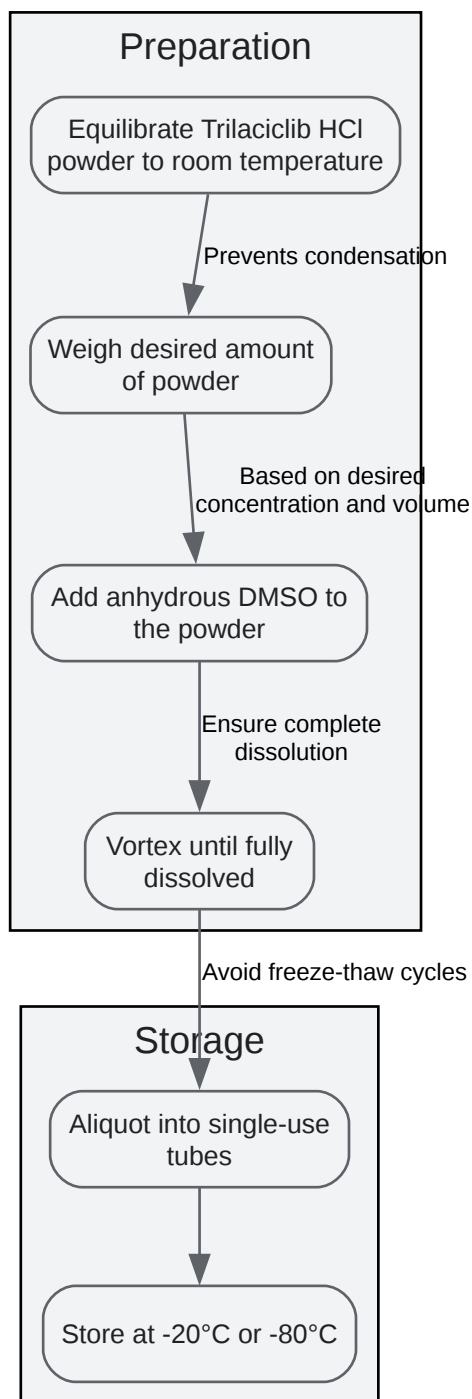
## Storage and Stability

- Powder: Store the solid compound at -20°C for long-term storage (up to 3 years), protected from light and moisture.[\[9\]](#)[\[10\]](#)
- Stock Solution in DMSO: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[4\]](#) Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)[\[9\]](#)

## Visualization of Experimental Workflow and Signaling Pathway

The following diagrams illustrate the stock solution preparation workflow and the signaling pathway of Trilaciclib.

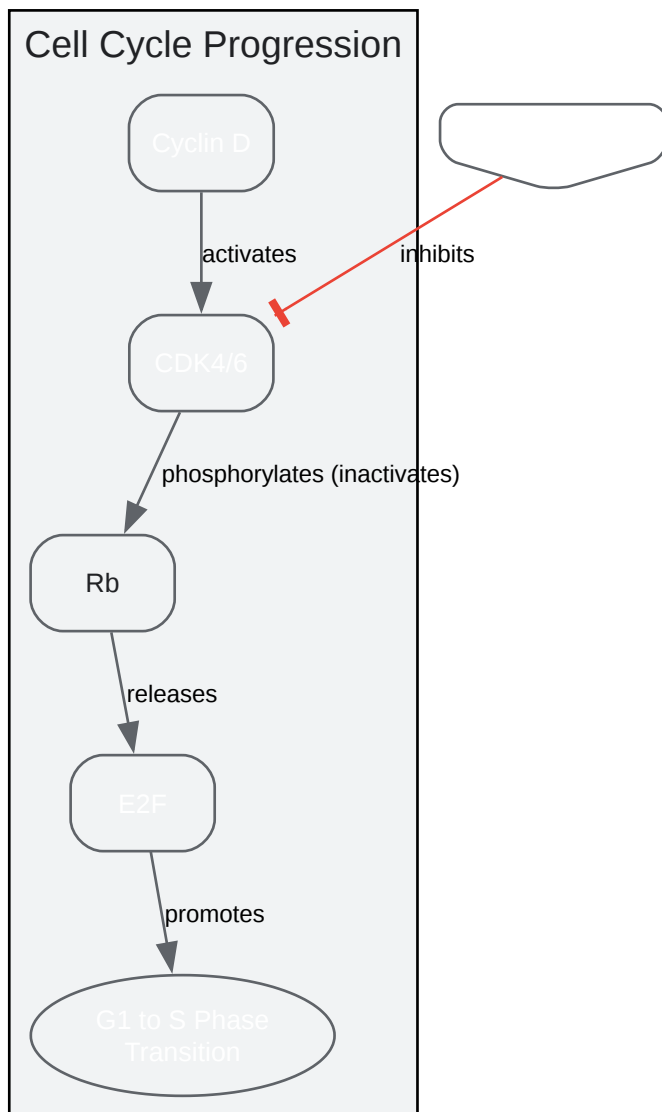
## Workflow for Trilaciclib Hydrochloride Stock Solution Preparation



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Caption: Workflow for preparing **Trilaciclib hydrochloride** stock solution.

## Trilaciclib Mechanism of Action

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Caption: Simplified signaling pathway of Trilaciclib's mechanism of action.

## Application in Research

Trilaciclib is utilized in a variety of research applications, primarily focusing on its role as a CDK4/6 inhibitor. It is used to study cell cycle regulation, particularly the G1 phase arrest.<sup>[4][9]</sup> A significant application is in the investigation of myelopreservation, where Trilaciclib protects hematopoietic stem and progenitor cells from chemotherapy-induced damage.<sup>[1][8]</sup> In cell-

based assays, working concentrations typically range from 10 nM to 3000 nM.[9] It is crucial to prepare fresh dilutions from the stock solution for each experiment to ensure accuracy.

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